

Core Properties of Butyl Ethylcarbamate

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Compound of Interest

Compound Name: Butyl ethylcarbamate

Cat. No.: B15212386

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Butyl ethylcarbamate, also known as ethyl N-butylcarbamate, is an organic compound with the chemical formula $C_7H_{15}NO_2$ ^[1]. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	145.20 g/mol	^[2]
Exact Mass	145.110278721 Da	^[2]
Molecular Formula	$C_7H_{15}NO_2$	^{[1][2]}
Appearance	Colorless to light yellow liquid	^[1]
Density	~0.901 g/cm ³	^[1]
Melting Point	Approximately -28 °C	^[1]
Boiling Point	Approximately 208-212 °C	^[1]
Solubility	Soluble in alcohol, ether, and ketone solvents; almost insoluble in water.	^[1]
CAS Number	591-62-8	^[2]

Synthesis of Butyl Ethylcarbamate

The synthesis of **butyl ethylcarbamate** can be achieved through several routes. A common laboratory-scale preparation involves the reaction of ethyl formate with butylamine. A more general and environmentally friendly approach utilizes urea as a carbonyl source in the presence of a catalyst.

Experimental Protocol: Synthesis from Ethyl Formate and Butylamine

This method involves the direct reaction between an ester (ethyl formate) and an amine (butylamine).

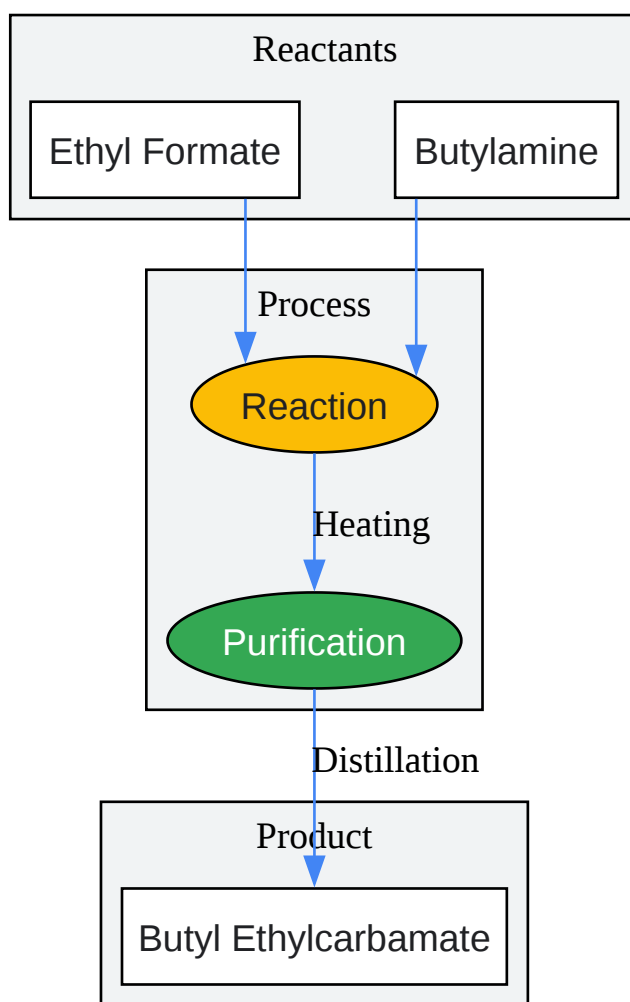
Materials:

- Ethyl formate
- Butylamine
- Heating apparatus
- Distillation equipment

Procedure:

- Mix equimolar amounts of ethyl formate and butylamine in a suitable reaction vessel.
- Heat the mixture under controlled temperature and pressure to facilitate the reaction.^[1]
- After the reaction is complete, purify the resulting **butyl ethylcarbamate** by distillation.^[1]

A logical diagram of this synthesis pathway is presented below.



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Caption: General synthesis of **butyl ethylcarbamate**.

Experimental Protocol: Synthesis from Urea and Butanol

This method provides a more sustainable route for producing alkyl carbamates.

Materials:

- Urea
- n-Butanol

- Silica gel supported catalyst (e.g., TiO₂/SiO₂)[3]
- Autoclave

Procedure:

- Introduce 20 mL of butanol, 1 g of urea, and 0.1 g of the catalyst into a 90 mL autoclave.[3]
- Heat the autoclave to 170 °C for 4-6 hours.[3]
- To improve the yield, the ammonia gas produced during the reaction can be released 2-3 times.[3]
- After the reaction, cool the autoclave to room temperature for subsequent analysis and purification.[3]

Analytical Methodology: GC/MS Analysis

Gas chromatography-mass spectrometry (GC/MS) is a robust method for the determination and quantification of **butyl ethylcarbamate**. The following protocol is adapted from established methods for analyzing related carbamates in various matrices.[4][5][6]

Materials and Equipment:

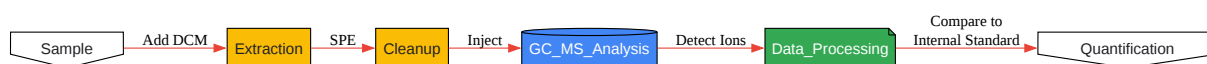
- Gas chromatograph coupled with a mass spectrometer (GC/MS)
- Capillary column (e.g., DB-WAX)[5]
- Dichloromethane (DCM) for extraction
- Internal standards (e.g., isotopically labeled ethyl carbamate or n-butyl carbamate)[4]
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)[7]

Procedure:

- Sample Preparation:

- For liquid samples, dilute with water to a known concentration (e.g., 25% ethanol v/v for alcoholic beverages).[4]
- Perform a liquid-liquid extraction with dichloromethane.[4]
- For samples with significant matrix interference, an additional cleanup step using Solid-Phase Extraction (SPE) can be employed.[4][5]
- GC/MS Analysis:
 - Inject the prepared sample into the GC.
 - Set the injector temperature to 250°C and the transfer line to 240°C.[6]
 - Use a temperature program for the column, for instance, hold at 40°C for 5 minutes, then ramp up to 230°C.[6]
 - Operate the mass spectrometer in selected ion monitoring (SIM) mode for enhanced sensitivity and specificity.[6]
- Quantification:
 - Quantify **butyl ethylcarbamate** by comparing its peak area to that of a known concentration of an internal standard.[4]

The workflow for this analytical procedure is visualized below.



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Caption: Workflow for GC/MS analysis of **butyl ethylcarbamate**.

Safety and Handling

Butyl ethylcarbamate may be irritating to the skin, eyes, and respiratory tract.[1] It is essential to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1] Work should be conducted in a well-ventilated area or under a fume hood.[8] Store the compound in a cool, dry place away from ignition sources.[1][8] In case of accidental contact or ingestion, seek immediate medical attention.[1]

Applications

Butyl ethylcarbamate serves primarily as an intermediate in organic synthesis.[1] It has also found use in the formulation of certain pesticides and herbicides in the agricultural sector.[1] In the cosmetics industry, it may be used as a preservative.[1]

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